

An In-depth Technical Guide to 1-Bromononane-d3: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B15556592

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This technical guide provides a comprehensive overview of the core chemical properties, structure, and analytical methodologies for **1-Bromononane-d3**. The document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their work. Data for the specific isotopologue, 1-Bromononane-9,9,9-d3, is presented alongside its non-deuterated counterpart for comparative analysis.

Core Physicochemical Data

1-Bromononane-9,9,9-d3 is a deuterated analog of 1-Bromononane where the three hydrogen atoms on the terminal methyl group (position 9) have been replaced with deuterium. This isotopic substitution results in a higher molecular weight compared to the parent compound, making it a valuable tool in quantitative analysis by mass spectrometry, particularly as an internal standard in pharmacokinetic and metabolic studies.^[1]

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for 1-Bromononane-9,9,9-d3 and its non-deuterated analog.

Property	1-Bromononane-9,9,9-d3	1-Bromononane (Non-deuterated)
Molecular Formula	CD ₃ (CH ₂) ₈ Br[2]	C ₉ H ₁₉ Br[3][4]
Molecular Weight (g/mol)	210.17[2]	207.15[3][4][5]
CAS Number	1219799-20-8[2]	693-58-3[3][6]
Appearance	-	Clear, colorless to golden liquid[7][8]
Boiling Point (°C)	-	201 (lit.)[8][9]; 221.6 at 760 mmHg[5]
Melting Point (°C)	-	-29[5][6][8]
Density (g/mL)	-	1.084 at 25 °C (lit.)[8][9]; 1.09 at 20 °C
Refractive Index	-	n ₂₀ /D 1.454 (lit.)[8][9]
Isotopic Enrichment	99 atom % D[2]	N/A

Data Presentation: Structural Identifiers

Identifier	1-Bromononane (Parent Compound)
SMILES	CCCCCCCCCBr[3][9]
InChI	1S/C9H19Br/c1-2-3-4-5-6-7-8-9-10/h2-9H2,1H3[3][9]
InChIKey	AYMUQTNXKPEMLM-UHFFFAOYSA-N[3][9]

Chemical Structure and Stability

1-Bromononane-d3 is considered a stable compound if stored under the recommended conditions.[2] For optimal stability, it should be stored at room temperature in a tightly sealed container, away from sources of ignition and incompatible substances such as strong oxidizing

agents and strong bases.[2][6][7] While not explicitly stated for the deuterated version, it is best practice to store alkyl halides away from light.[10]

Structure of 1-Bromononane-9,9,9-d3

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **1-Bromononane-d3** are often proprietary. However, a general methodology for the synthesis and analysis of deuterated alkyl halides can be described based on standard organic chemistry practices and information available for analogous compounds.[1]

General Synthetic Approach

The synthesis of deuterated alkyl bromides typically involves the bromination of a corresponding deuterated alcohol.

- Objective: To synthesize 1-Bromononane-9,9,9-d3 from 1-Nonanol-9,9,9-d3.
- Starting Material: 1-Nonanol-9,9,9-d3.
- Reagent: A suitable brominating agent, such as phosphorus tribromide (PBr₃) or hydrobromic acid (HBr).[1]
- Methodology:
 - The deuterated nonanol is reacted with the brominating agent, typically in an inert solvent.
 - The reaction is conducted under controlled temperature conditions to minimize the formation of side products.
 - Following the reaction, the mixture is carefully quenched, and the crude product is extracted using an organic solvent.
 - Purification of the final product is achieved through distillation or column chromatography to yield high-purity 1-Bromononane-9,9,9-d3.[1]

Analytical Characterization Protocols

The identity, purity, and isotopic enrichment of **1-Bromononane-d3** are confirmed using a combination of mass spectrometry and NMR spectroscopy.[\[1\]](#)

1. Molecular Weight Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

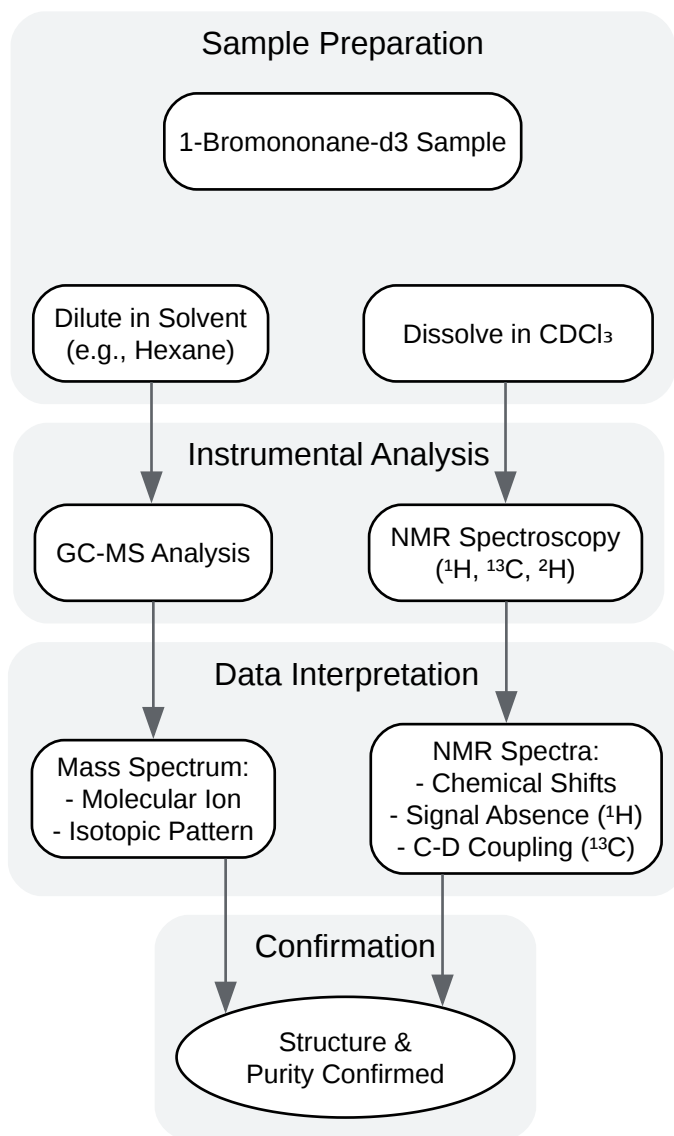
- Objective: To confirm the molecular weight and assess the isotopic enrichment of **1-Bromononane-d3**.[\[11\]](#)
- Instrumentation: A Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS), preferably with a quadrupole or time-of-flight (TOF) analyzer.[\[11\]](#)
- Methodology:
 - Sample Preparation: A dilute solution of the compound is prepared in a volatile organic solvent like dichloromethane or hexane (e.g., 10-100 µg/mL).[\[11\]](#)
 - GC Separation: The sample is injected into the GC.
 - GC Column: A non-polar capillary column (e.g., HP-5ms) is commonly used.[\[11\]](#)[\[12\]](#)
 - Injector Temperature: 250 °C.[\[11\]](#)[\[12\]](#)
 - Oven Program: An initial temperature of 50 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 250 °C.[\[12\]](#)
 - Carrier Gas: Helium at a constant flow.[\[11\]](#)[\[12\]](#)
 - MS Detection:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[11\]](#)[\[12\]](#)
 - Mass Range: m/z 40-300.[\[11\]](#)
- Data Analysis: The mass spectrum corresponding to the GC peak of the compound is analyzed. The molecular ion region should show a characteristic isotopic pattern for bromine ($[M]^+$ and $[M+2]^+$) shifted to a higher mass corresponding to the incorporation of three deuterium atoms.

2. Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the position of deuterium labeling and the overall structural integrity.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).[\[12\]](#)
- Methodology:
 - Sample Preparation: 5-10 mg of the compound is dissolved in a suitable deuterated solvent (e.g., CDCl₃).[\[12\]](#)[\[13\]](#)
 - ¹H-NMR Analysis: The ¹H-NMR spectrum is acquired. The key confirmation of labeling is the significant reduction or complete absence of the triplet signal corresponding to the terminal methyl group (around 0.88 ppm in the non-deuterated analog). The integration of the remaining proton signals should correspond to the 16 protons of the eight methylene groups.
 - ¹³C-NMR Analysis: A proton-decoupled ¹³C-NMR spectrum is acquired. The signal for the terminal carbon (C9) will be split into a multiplet (a septet) due to one-bond carbon-deuterium coupling and will likely show an isotopic shift compared to the non-deuterated compound.[\[12\]](#)
 - ²H-NMR Analysis: A deuterium NMR spectrum can be acquired to directly observe the deuterium signal, confirming the presence and chemical environment of the isotopic label.[\[1\]](#)

Visualizations: Workflows and Logical Relationships

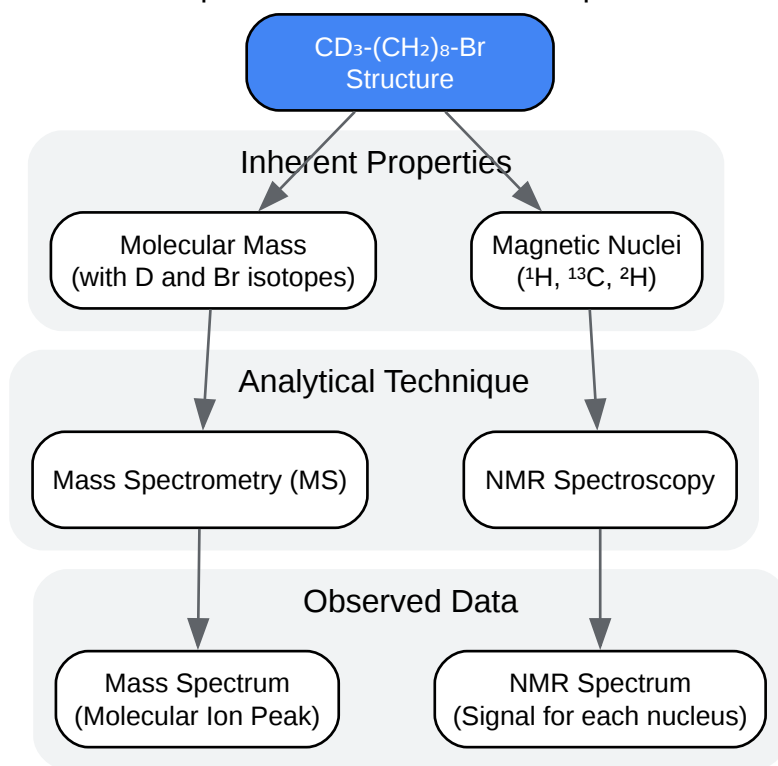
General Analytical Workflow for 1-Bromononane-d3



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Analytical workflow for **1-Bromononane-d3**.

Relationship Between Structure and Spectral Data



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Relationship between structure and spectral data.

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